

Essential Safety and Logistical Information for Handling (4-Phenylphenyl) benzoate

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Compound of Interest

Compound Name: (4-Phenylphenyl) benzoate

Cat. No.: B1267953

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides crucial safety protocols and logistical plans for **(4-Phenylphenyl) benzoate** (CAS No. 2170-13-0), also known as biphenyl-4-yl benzoate. Adherence to these guidelines is essential for ensuring personal safety and environmental protection.

Hazard Identification and Classification

(4-Phenylphenyl) benzoate is classified as a hazardous substance. The following table summarizes its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class | GHS Classification | Hazard Statement |
|--|--------------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity — Single exposure | Category 3 | H335: May cause respiratory irritation |

Signal Word: Warning

Hazard Pictograms:



Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **(4-Phenylphenyl) benzoate**. The following personal protective equipment is recommended to minimize exposure.[[1](#)]

| PPE Category | Recommendation | Standards |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles or a face shield. | Conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 (US).[1] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Contaminated clothing should be removed and disposed of properly. | |
| Respiratory Protection | For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended. | |

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[[1](#)]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[[1](#)]

Handling Procedures:

- Preparation:

- Before handling, ensure all necessary PPE is donned correctly.
- Inspect gloves for any signs of damage.
- Ensure the work area is clean and uncluttered.
- During Use:
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Avoid the formation of dust and aerosols.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)
 - Store at room temperature.[\[2\]](#)[\[3\]](#)

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1] |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician. [1] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [1] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [4] |

Disposal Plan

Waste Collection and Segregation:

- Collect waste **(4-Phenylphenyl) benzoate** in a dedicated, properly labeled, and sealed container.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Disposal Procedure:

- Dispose of **(4-Phenylphenyl) benzoate** and its container in accordance with local, state, and federal regulations.
- It is recommended to use a licensed professional waste disposal service.[\[5\]](#)
- Do not empty into drains.

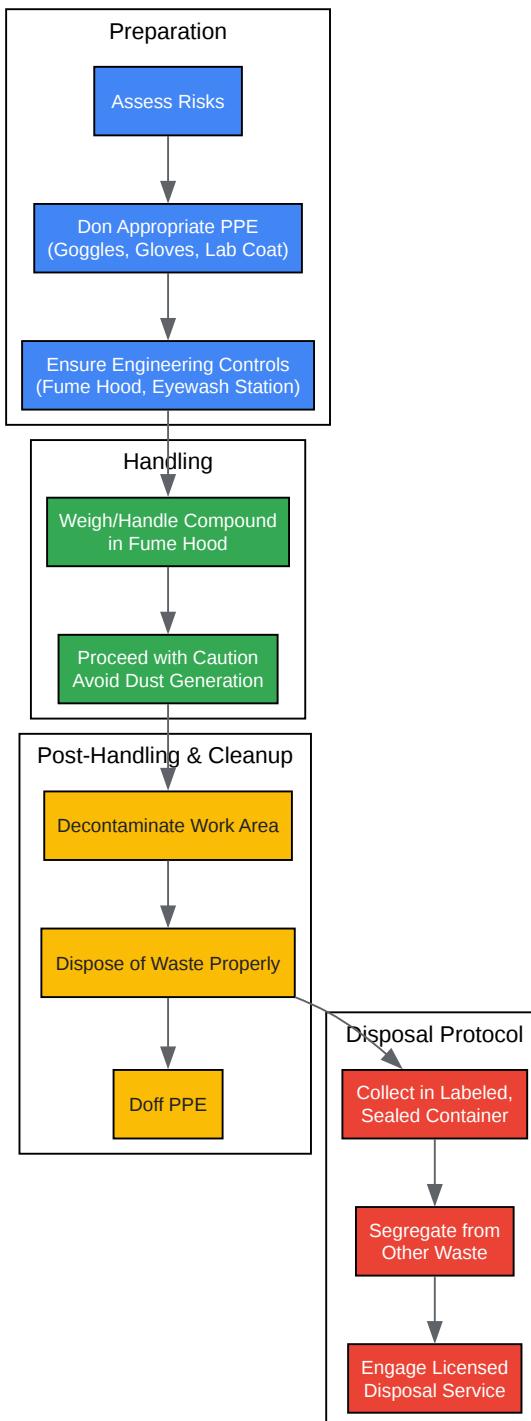
Accidental Release Measures

In the event of a spill, adhere to the following procedures:

- Evacuate the Area: Restrict access to the spill area.
- Ventilate the Area: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE, including respiratory protection.
- Containment and Cleanup:
 - Avoid generating dust.
 - For solid spills, carefully sweep up the material and place it into a designated, labeled waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Environmental Precautions: Do not let the product enter drains.

Workflow for Safe Handling and Disposal

Workflow for Handling and Disposal of (4-Phenylphenyl) benzoate



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Caption: Logical workflow for the safe handling and disposal of **(4-Phenylphenyl) benzoate**.

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References

- 1. benchchem.com [benchchem.com]
- 2. [1,1'-biphenyl]-4-yl benzoate | 2170-13-0 [sigmaaldrich.com]
- 3. 2170-13-0|(4-Phenylphenyl) benzoate|BLD Pharm [bldpharm.com]
- 4. lookchem.com [lookchem.com]
- 5. angenechemical.com [angenechemical.com]
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